

# Application Notes and Protocols for PSB-17365 in Primary Cell Cultures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PSB-17365

Cat. No.: B610312

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

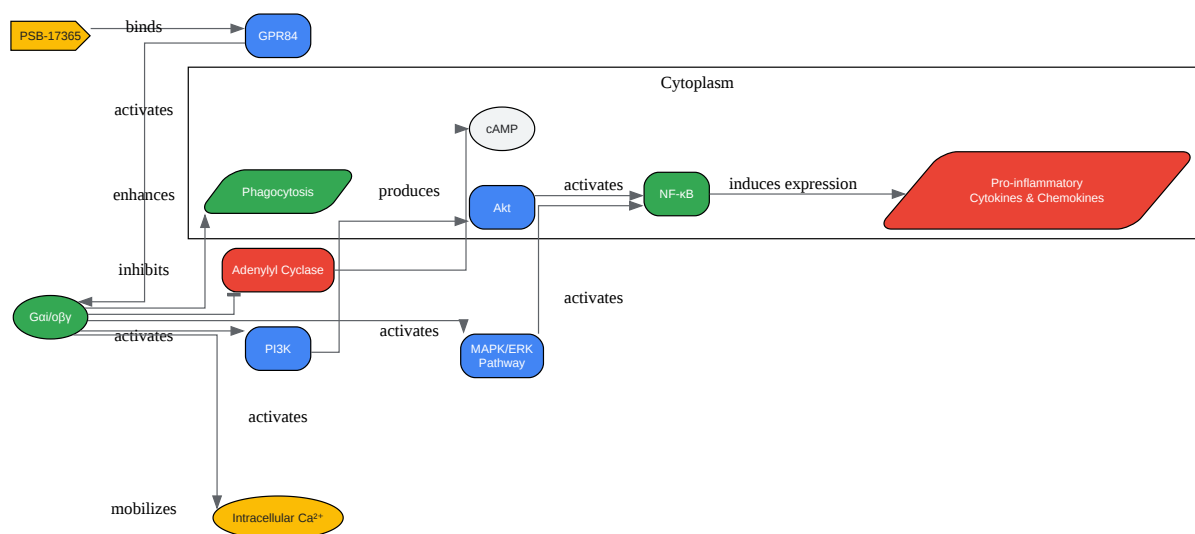
## Introduction

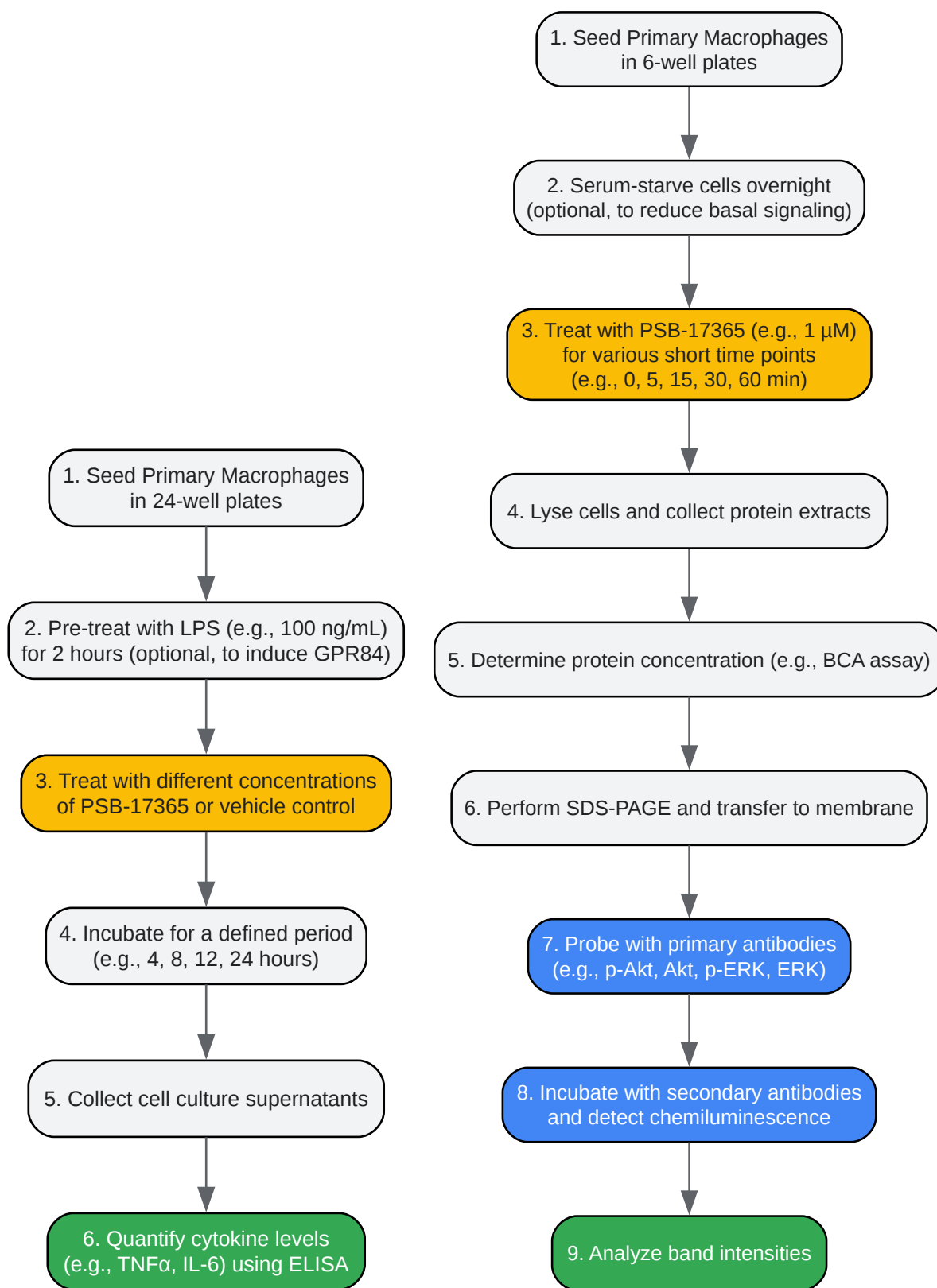
**PSB-17365** is a potent and selective synthetic agonist for the G protein-coupled receptor 84 (GPR84). GPR84 is primarily expressed in immune cells, including macrophages, neutrophils, and microglia, and is implicated in inflammatory and immune responses. Activation of GPR84 by agonists like **PSB-17365** initiates a cascade of intracellular signaling events, making it a valuable tool for studying the role of this receptor in various physiological and pathological processes. These application notes provide detailed protocols and guidelines for the use of **PSB-17365** in primary cell cultures to investigate its effects on cellular function.

## Mechanism of Action and Signaling Pathway

**PSB-17365** acts as an agonist at the GPR84 receptor, which is coupled to a pertussis toxin-sensitive Gai/o protein. Upon binding of **PSB-17365**, the Gai/o protein is activated, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. This primary signaling event triggers downstream pathways, including the activation of the Phosphoinositide 3-kinase (PI3K)/Akt and Mitogen-activated protein kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathways. These pathways are crucial regulators of cellular processes such as inflammation, proliferation, survival, and migration. Additionally, GPR84 activation has been linked to the mobilization of intracellular calcium.

## GPR84 Signaling Pathway Diagram





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for PSB-17365 in Primary Cell Cultures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610312#application-of-psb-17365-in-primary-cell-cultures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)